Thermodynamic Profile & Process Engineering Guide: Methyl 2-methyl-3-oxobutanoate

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Compound of Interest

Compound Name: *2-Methylacetoacetate*

Cat. No.: *B1246266*

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Executive Summary

Methyl 2-methyl-3-oxobutanoate (CAS 17094-21-2), also known as methyl **2-methylacetoacetate**, is a pivotal

-keto ester intermediate used extensively in the synthesis of pharmaceutical heterocycles, including indole derivatives and polyketide analogues.[1][2] Its utility stems from the dual reactivity of its electrophilic carbonyls and the nucleophilic potential of its

-carbon.

However, its thermodynamic behavior presents specific challenges for process scale-up.[3] The compound exhibits significant keto-enol tautomerism, which complicates spectroscopic monitoring, and possesses a thermal instability profile characteristic of

-keto esters, necessitating precise temperature control to prevent decarboxylation.[3] This guide provides a definitive technical analysis of its thermodynamic properties, phase equilibria, and handling protocols for research and industrial applications.[3]

Chemical Identity & Structural Thermodynamics

The introduction of a methyl group at the

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-position (C2) of the acetoacetate skeleton significantly alters the thermodynamic stability and enolization potential compared to the parent methyl acetoacetate.[3]

Property	Specification
IUPAC Name	Methyl 2-methyl-3-oxobutanoate
Common Synonyms	Methyl 2-methylacetoacetate; Methyl -methylacetoacetate
CAS Registry Number	17094-21-2 (Note: Distinct from Ethyl analog CAS 609-14-3)
Molecular Formula	C H O
Molecular Weight	130.14 g/mol
SMILES	COC(=O)C(C)C(C)=O
InChI Key	NDTWZHURUDSPQV-UHFFFAOYSA-N

Structural Impact on Stability

The C2-methyl substitution introduces steric bulk that destabilizes the planar geometry required for enol formation. Unlike unsubstituted

-keto esters, which may exist as 5-15% enol in solution, methyl 2-methyl-3-oxobutanoate exists predominantly (>95%) in the keto form. This thermodynamic preference is driven by the loss of conjugation energy in the enol form relative to the steric strain introduced by the tetrasubstituted double bond in the enol tautomer.[3]

Thermophysical & Thermodynamic Properties[3][4][5]

The following data aggregates experimental values and high-confidence group contribution estimates (Joback Method) where experimental calorimetry is absent in open literature.

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Fundamental Physical Constants

Property	Value	Conditions	Source
Boiling Point ( )	177.4 °C	@ 760 mmHg	Stenutz [1]
Density ( )	1.030 g/mL	@ 20 °C	Stenutz [1]
Refractive Index ( )	1.418	@ 20 °C	Stenutz [1]
Molar Volume	126.4 mL/mol	@ 20 °C	Derived
Flash Point	~70 °C	Closed Cup (Predicted)	Est. based on H227 Class

Thermodynamic Functions (Standard State)

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Thermodynamic Quantity	Value	Method/Notes
Enthalpy of Vaporization ( )	44.46 kJ/mol	Joback Estimation [2]
Enthalpy of Formation (, gas)	-529.8 kJ/mol	Joback Estimation [2]
Gibbs Free Energy ( )	-365.6 kJ/mol	Joback Estimation [2]
Heat Capacity (, gas)	215.2 J/(mol[4]·K)	@ 466 K (Predicted) [2]
Critical Temperature ( )	659.5 K	Joback Estimation [2]
Critical Pressure ( )	35.5 bar	Joback Estimation [2]

> *Process Insight: The relatively high enthalpy of vaporization (*
>
>) indicates significant intermolecular dipole-dipole interactions.[3] Vacuum distillation is strongly recommended over atmospheric distillation to avoid prolonged exposure to temperatures above 140°C, where thermal decarboxylation rates increase exponentially.[3]

Keto-Enol Tautomerism: A Thermodynamic Equilibrium

For methyl 2-methyl-3-oxobutanoate, the equilibrium constant (

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) heavily favors the keto tautomer. This is a critical consideration for reactions relying on enolate nucleophilicity; the kinetic barrier to enolization is higher than in unsubstituted analogs.[3]

Tautomeric Equilibrium Mechanism[3][6]

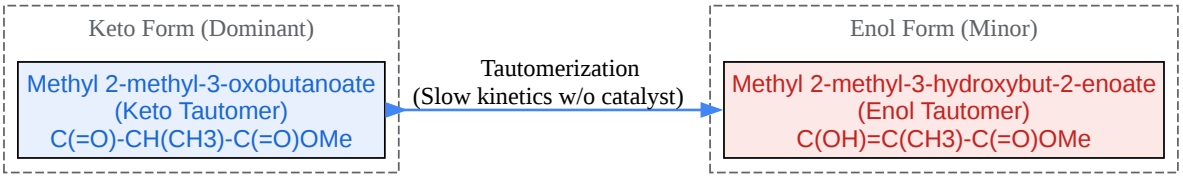

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Figure 1: The keto-enol tautomerization equilibrium. The

-methyl group (C2) sterically hinders the planar transition state required for enolization, pushing the equilibrium to the left (

).[3]

Analytical Implication: In

H NMR (CDCl

), the keto form presents a doublet for the

-methyl group (~1.38 ppm) and a quartet for the

-proton (~3.55 ppm). The enol form, if visible, would show a singlet for the methyl group attached to the double bond, typically shifted downfield.[3] Process Analytical Technology (PAT) relying on IR should track the ketone carbonyl stretch (~1715 cm

) vs. the ester carbonyl (~1740 cm

).[3]

Synthesis & Application Workflow

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Methyl 2-methyl-3-oxobutanoate is a versatile electrophile. A common application is the Hantzsch Dihydropyridine Synthesis or Fischer Indole Synthesis, where it acts as the dicarbonyl component.[3]

Experimental Protocol: Purification via Vacuum Distillation

Since commercial grades often contain 3-5% impurities (unmethylated acetoacetate or dimethylated byproducts), purification is often required.[3]

- Setup: Equip a round-bottom flask with a Vigreux column (short path) and a cow receiver.
- Vacuum: Apply high vacuum (< 10 mmHg).
- Heating: Use an oil bath set to ~85°C.
  - Note: The boiling point at 13 mmHg is approximately 78-80°C (extrapolated from ethyl analog data).
- Collection: Discard the initial foreshot (solvent/moisture). Collect the main fraction at steady vapor temperature.[3]
- Storage: Store under Argon at 4°C to prevent hydrolysis and auto-oxidation.

Application Pathway: Heterocycle Formation

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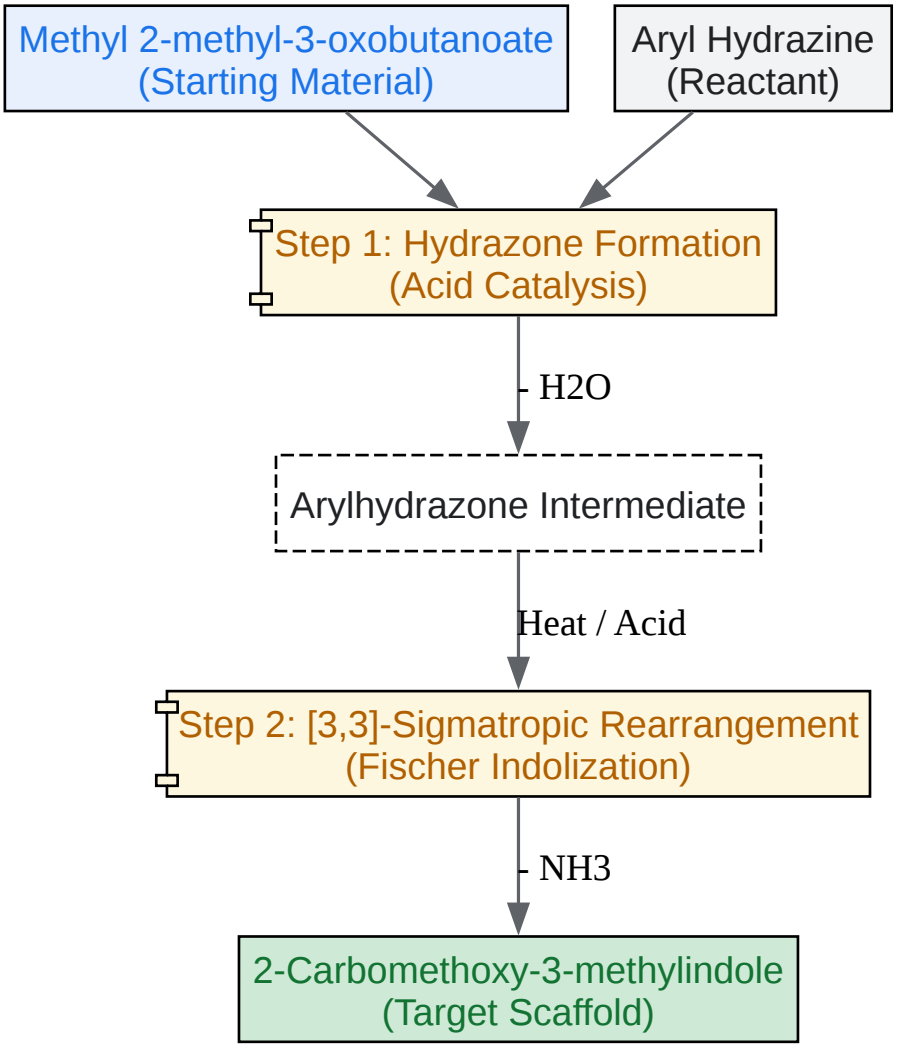

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Figure 2: Synthetic workflow for Fischer Indole synthesis utilizing Methyl 2-methyl-3-oxobutanoate as the key building block for the indole core.[5]

Safety & Handling (GHS Standards)

Signal Word:WARNING

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Hazard Class	H-Code	Statement
Flammable Liquid	H227	Combustible liquid.
Skin Irritation	H315	Causes skin irritation.[6]
Eye Irritation	H319	Causes serious eye irritation. [6]

Handling Protocols:

- Incompatibility: Avoid strong oxidizing agents and strong bases (which induce rapid exothermic enolization/hydrolysis).[3]
- Decomposition: Thermal decomposition releases acrid smoke and irritating organic fumes.
- PPE: Neoprene or Nitrile gloves are required. Standard lab coat and safety glasses with side shields.

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